

# Dehydrocorydaline acute toxicity LD50 profile

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## Compound Focus: Dehydrocorydaline

CAS No.: 30045-16-0

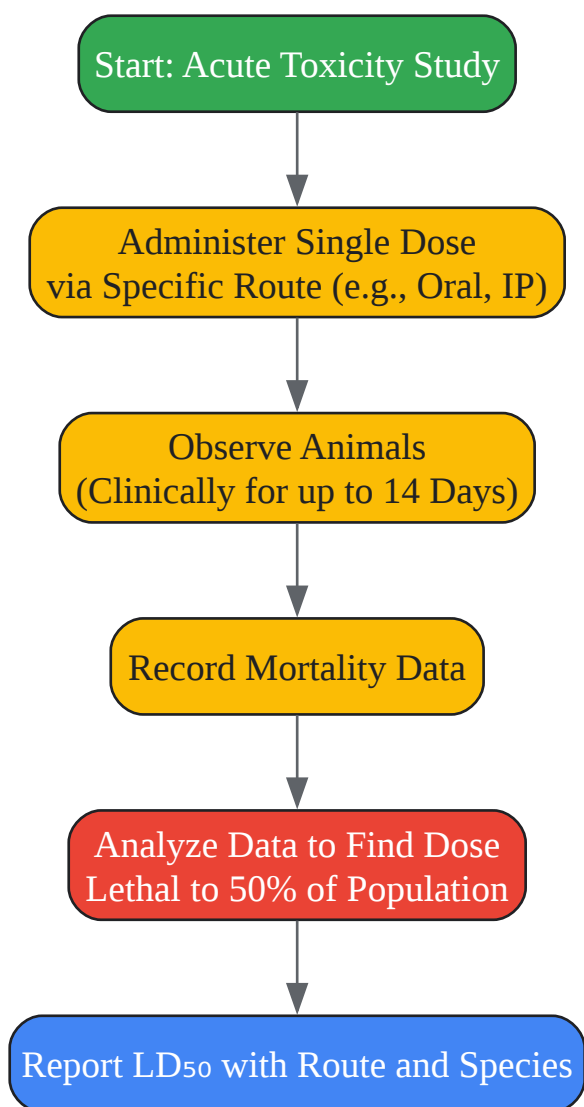
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## Acute Toxicity (LD<sub>50</sub>) of Dehydrocorydaline

Route of Administration	LD <sub>50</sub> Value	Test Subject	Source
Oral (Per Os)	277.5 ± 19.0 mg/kg	Mouse	[1] [2]
Intraperitoneal (IP)	21.1 ± 1.4 mg/kg	Mouse	[1] [2]
Intraperitoneal (IP)	78 mg/kg	Mouse (RTECS Database)	[2]

The following diagram illustrates the general workflow for determining the LD<sub>50</sub>, which helps in understanding how these values are established.



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*LD<sub>50</sub> determination workflow*

## Methodology & Interpretation

The provided data comes from standard acute toxicity testing protocols. Here's what these methods and results mean for your research:

- **Experimental Model:** The studies were conducted on male mice, a standard model for preliminary acute toxicity testing [3] [4].
- **Toxicological Significance:** The large difference between the oral and intraperitoneal LD<sub>50</sub> is expected. A lower LD<sub>50</sub> for the IP route indicates higher toxicity, as the compound enters the systemic

circulation more directly compared to oral administration, where it may face first-pass metabolism in the liver [5] [6].

- **Toxicity Classification:** Based on the Hodge and Sterner scale for oral administration in rats, an LD<sub>50</sub> of **277.5 mg/kg** would place **Dehydrocorydaline** in the "**Slightly Toxic**" category [6]. The intraperitoneal LD<sub>50</sub> of **21.1 mg/kg** would be classified as "**Highly Toxic**" [6]. This underscores the critical importance of specifying the route of exposure.

## Key Takeaways for Researchers

- **Low Acute Oral Toxicity:** The data suggests **Dehydrocorydaline** has a relatively wide safety margin when administered orally in mice [5].
- **Route Dependency is Critical:** The high toxicity via the intraperitoneal route must be carefully considered during experimental design, especially for injection-based studies.
- **Foundation for Further Study:** These acute toxicity profiles are essential for establishing safe starting doses for repeated-dose studies and other advanced toxicological evaluations.

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## References

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6. CCOHS: What does LD mean? LD stands for "Lethal Dose". 50 [ccohs.ca]

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